

"calcium bromide CAS number and material safety data sheet"

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Compound of Interest

Compound Name: Calcium bromide

Cat. No.: B147908

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An in-depth technical guide on **Calcium Bromide** (CaBr_2), intended for researchers, scientists, and drug development professionals. This document provides comprehensive data on its chemical properties, safety information, and handling protocols.

Calcium Bromide: A Technical Overview

Chemical Identification

- Chemical Name: **Calcium Bromide**
- Chemical Formula: CaBr_2 [\[1\]](#)[\[2\]](#)
- CAS Number:
 - Anhydrous: 7789-41-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Dihydrate: 22208-73-7[\[3\]](#)
 - Hydrate: 71626-99-8[\[5\]](#)
- Synonyms: Calcium Dibromide, Hydrobromic acid calcium salt[\[1\]](#)

Quantitative Data

Physical and Chemical Properties

Property	Value
Molecular Weight	199.89 g/mol (anhydrous)[1][2]
	235.93 g/mol (dihydrate)[6]
Appearance	White to off-white powder/crystals[5][6]
Odor	Odorless[6][7]
Melting Point	730 °C / 1346 °F[7]
Boiling Point	806 - 812 °C / 1482.8 - 1493.6 °F[7]
Specific Gravity	3.353 g/cm ³ [2][7]
Solubility	Soluble in water, methanol, ethanol, and acetone. Insoluble in dioxane, chloroform, and ether.[2]
pH	~5[5]

Toxicological Data

Route of Exposure	Species	Value (LD50)
Oral	Rat (male and female)	1,854 - 2,635 mg/kg[8]
Intraperitoneal	Mouse	740 mg/kg
Subcutaneous	Mouse	1,580 mg/kg

Material Safety Data Sheet (MSDS) Summary

Hazards Identification

Calcium bromide is classified as a hazardous chemical that can cause serious eye damage, skin irritation, and may be harmful if swallowed.[7][8]

- Potential Health Effects:
 - Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[5][6]

- Skin: Causes skin irritation, which can be severe if the skin is wet or moist.[6] Prolonged or repeated contact may lead to dermatitis.[6]
- Eyes: Causes serious eye irritation and damage.[6][8]
- Ingestion: May be harmful if swallowed and can cause severe digestive tract irritation with symptoms like abdominal pain, nausea, and vomiting.[6] Repeated intake of bromides may affect the central nervous system, causing symptoms such as mental dullness, slurred speech, and drowsiness.[6]

Fire and Explosion Data

Calcium bromide is a non-combustible substance and does not burn.[5][6] However, upon heating, it may decompose to produce corrosive or toxic fumes.[6]

- Suitable Extinguishing Media: Use extinguishing measures appropriate for the surrounding fire, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][8]

Stability and Reactivity

- Stability: The material is stable under recommended storage conditions, though it is hygroscopic (absorbs moisture from the air) and sensitive to light.[5][7]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5][7]
- Hazardous Decomposition Products: When heated to decomposition, it can produce toxic fumes.[6] Under fire conditions, hazardous decomposition products can include hydrogen bromide and calcium oxide.

Experimental Protocols: Safe Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA and European Standard EN166.[7][8] Ensure an eyewash station is readily accessible.[7]
- Skin Protection: Wear appropriate chemical-protective gloves and clothing to prevent skin exposure.[7] Gloves must be inspected before use and disposed of properly.[8]

- Respiratory Protection: In case of dust formation, use a NIOSH (US) or EN 143 (EU) approved dust mask or respirator.[\[5\]](#)[\[8\]](#)

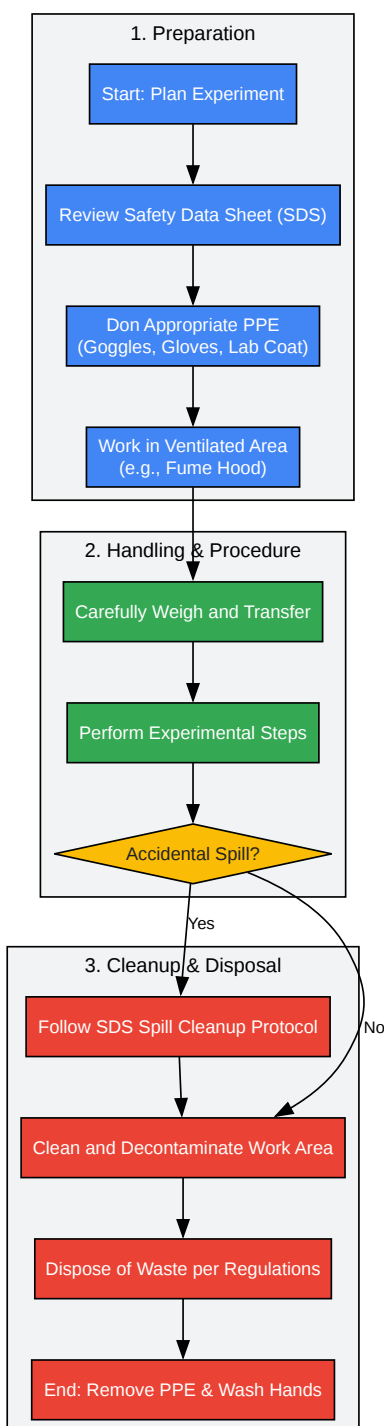
Handling Procedures

- Use in a well-ventilated area, preferably with local exhaust ventilation to control dust.[\[5\]](#)[\[8\]](#)
- Avoid dust generation and accumulation.[\[6\]](#)
- Avoid contact with eyes, skin, and clothing.[\[6\]](#) Do not breathe dust.[\[8\]](#)
- Wash hands thoroughly after handling and before breaks.[\[8\]](#)

Storage Procedures

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Keep containers tightly closed to prevent moisture absorption.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Protect from light and moisture.[\[6\]](#)[\[7\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[7\]](#)

Logical Workflow for Safe Handling



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Caption: A logical workflow for the safe handling of **calcium bromide** in a laboratory setting.

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